Comparative Guide: Fmoc-Glycine-1-13C in Advanced NMR & Peptide Synthesis

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Compound of Interest

Compound Name:	*GLYCINE-N-FMOC (1-13C)*
Cat. No.:	*B1580110*

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Executive Summary

In the landscape of stable isotope labeling, Fmoc-Glycine-1-13C (N-Fmoc-Glycine-1-13C) represents a precision tool compared to the "blunt instrument" of uniform labeling.[1] While uniformly labeled (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) precursors are the industry standard for global structural determination, they introduce spectral crowding and scalar coupling splitting that can obscure fine dynamic details.

This guide analyzes the specific utility of carbonyl-labeled glycine (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) in solid-state NMR (ssNMR), solution NMR relaxation studies, and metabolic tracking. By isolating the isotopic tag to the carbonyl carbon, researchers gain a non-perturbative probe for backbone dynamics and hydrogen bonding without the interference of homonuclear

couplings.

Technical Profile & Mechanism of Action

Product Identity:

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- Chemical Name: N-(9-Fluorenylmethoxycarbonyl)glycine-1-13C[1][2][3][4]
- Isotopic Target: Carbonyl Carbon (C1 position)[1]
- Enrichment: Typically ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  atom %
- Application Domain: Solid-Phase Peptide Synthesis (SPPS), Biomolecular NMR, Metabolic Flux Analysis.[1]

The "Sensor" Mechanism: The 1-13C label transforms the glycine residue into a site-specific reporter. Unlike the ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

-carbon (

), the carbonyl carbon possesses a large Chemical Shift Anisotropy (CSA) tensor. This makes it exceptionally sensitive to:

- Hydrogen Bonding: The chemical shift of the carbonyl carbon changes significantly based on the H-bond status of the associated oxygen, acting as a direct sensor for secondary structure formation (e.g.,

  -helix vs.

  -sheet).
- Distance Measurements (REDOR): In solid-state NMR, the isolated ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  spin serves as a distinct anchor point for measuring dipolar couplings to nearby

  nuclei, enabling precise distance determination (

).

Comparative Analysis: 1-13C vs. Alternatives

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The choice of label dictates the experimental resolution. The following table contrasts Fmoc-Glycine-1-13C with common alternatives.

Table 1: Isotopic Label Performance Matrix

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Feature	Fmoc-Glycine-1-13C **(Site-Specific)**	Uniformly Labeled (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">)	Fmoc-Glycine-2-13C **(-Carbon)**	Natural Abundance
Spectral Resolution	High. Single sharp peak (singlet). No ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"> splitting.	Moderate/Low. Signals split by one-bond ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"> couplings (~35-55 Hz).	High. Singlet (unless adjacent to other labels). [1]	N/A. Signals lost in noise.
Information Content	Local backbone dynamics, H-bonding, ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted"> connectivity.	Global structure, side-chain assignment.[1]	Backbone torsion angles (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">), side-chain dynamics.	Basic chemical identity (low sensitivity).[1]
Sensitivity	High (concentrated isotope).[1] Ideal	Diluted by splitting. Relaxation data	High. Good for detection.	Very Low (~1.1% sensitivity).

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	for relaxation (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">) studies.	complex due to C-C dipolar interactions.		
Cost Efficiency	Moderate. Expensive per mg, but used sparingly for specific sites.[1]	Low. High cost for entire protein labeling; often wasted on "silent" regions.	Moderate. Similar to 1-13C.	High. Free.[5]
Primary Use Case	Distance measurement (REDOR), DNP-NMR, Metabolic flux.[1]	Full protein structure determination (3D/4D NMR).[1]	Side-chain packing, secondary structure propensity.[1]	Routine purity checks.

Decision Logic: When to use 1-13C?

Use Fmoc-Glycine-1-13C when your hypothesis concerns inter-atomic distances or specific backbone dynamics.[1] If you need to solve a completely unknown 3D structure from scratch, start with Uniform Labeling. If you are refining a structure or measuring a specific interaction, switch to Site-Specific 1-13C.[1]

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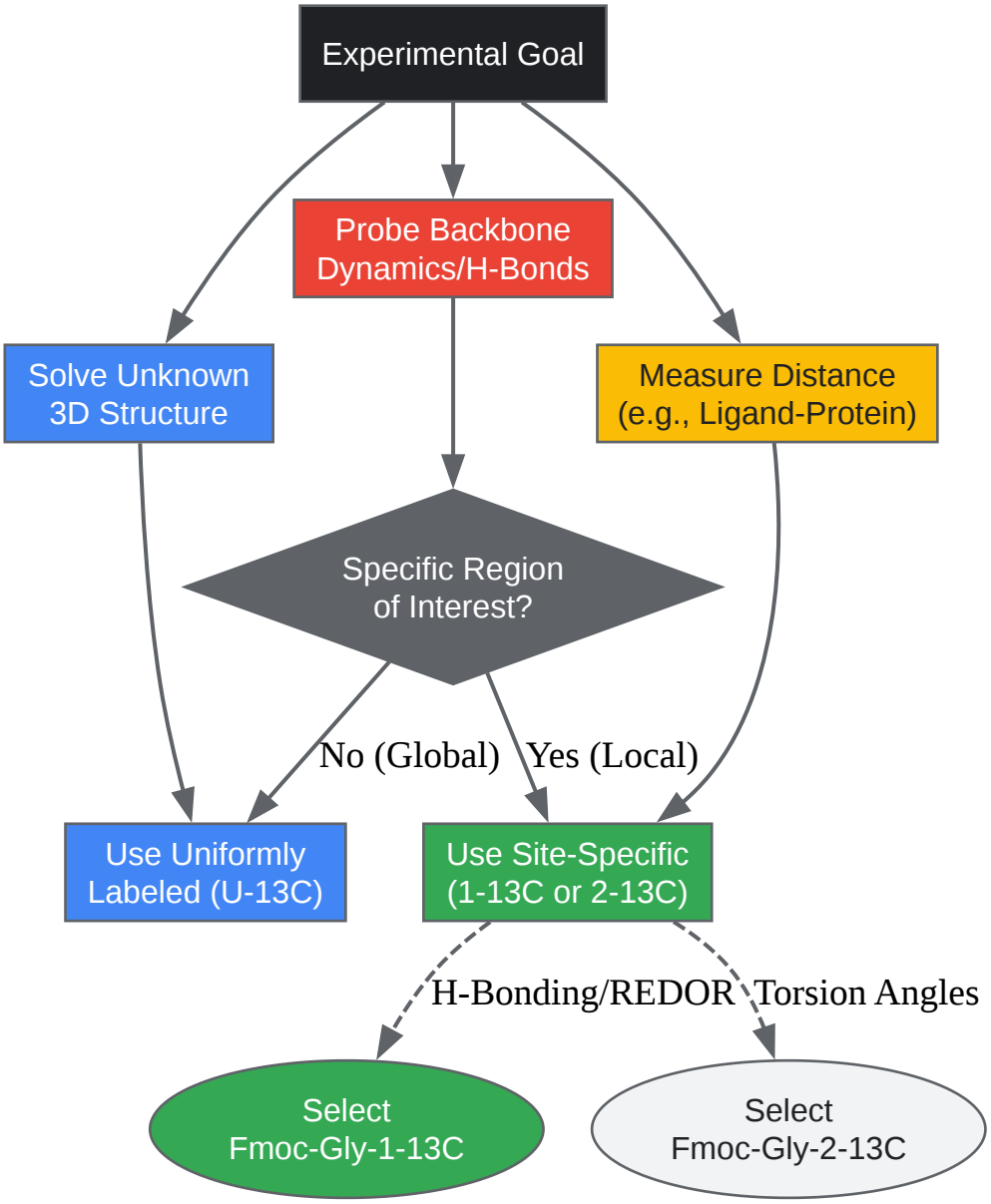

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Figure 1: Decision tree for selecting isotopic labels based on experimental objectives.

Deep Dive Applications

A. Solid-State NMR: REDOR Distance Measurement

Rotational Echo Double Resonance (REDOR) is the gold standard for measuring internuclear distances in solids.

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- The Challenge: In a uniformly labeled sample, the "dipolar truncation" effect (strong C-C couplings masking weaker interactions) makes measuring precise distances difficult.
- The 1-13C Solution: By introducing a single Fmoc-Glycine-1-13C at a known position and an ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  label at another, you create an isolated spin pair. The dephasing of the

  signal by the

  pulses is directly proportional to the distance (

).
- Result: Distances up to 5-6 Å can be measured with ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  precision.

B. Dynamic Nuclear Polarization (DNP)

Recent studies utilize C-terminal [1-13C]Glycine residues as probes for DNP.[1]

- Mechanism: The carbonyl carbon has no directly attached protons (unlike the ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

  -carbon). This lack of a major relaxation pathway (dipolar coupling to H) leads to exceptionally long longitudinal relaxation times (

).
- Benefit: Long

  allows the hyperpolarized signal to persist longer, enabling the tracking of metabolic conversion (e.g., enzymatic cleavage of the glycine) in real-time.

Experimental Protocol: Cost-Efficient SPPS Incorporation

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Since Fmoc-Glycine-1-13C is significantly more expensive than standard amino acids, the synthesis protocol must shift from "excess" to "efficiency."[1] Standard SPPS uses 5-10 equivalents of amino acid; this is wasteful for isotopically labeled reagents.

Objective: Maximize coupling efficiency while using only 1.2 – 1.5 equivalents of the labeled glycine.

Step-by-Step Optimized Workflow

- Resin Preparation:
  - Swell the resin (e.g., Rink Amide or Wang) in DMF for 30 minutes.[1]
  - Perform standard deprotection of the previous Fmoc group (20% Piperidine/DMF).
  - Critical: Wash resin 5x with DMF and 3x with DCM to remove all traces of piperidine. Residual base will hydrolyze the expensive active ester.
- Pre-Activation (The "Save-It" Step):
  - Do not add reagents directly to the resin.
  - In a separate dry vial, dissolve 1.2 equivalents of Fmoc-Glycine-1-13C.
  - Add 1.1 equivalents of HATU (High-efficiency coupling reagent).[1]
  - Add 2.5 equivalents of DIEA (Base).
  - Dissolve in minimal dry DMF (concentration ~0.2 - 0.3 M).[1]
  - Allow to activate for exactly 30-60 seconds.[1] (Color change to yellow is typical).[1]
- Coupling:
  - Transfer the activated solution to the resin.[6]
  - Agitate gently for 2 to 4 hours (longer than the standard 45 mins).

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- Note: Glycine is sterically unhindered, so coupling is usually rapid, but the low equivalent count necessitates time for diffusion.

- Monitoring (Kaiser Test):
  - Take a small aliquot of resin beads.
  - Perform a Kaiser test (ninhydrin).[1]
  - If Blue: Coupling incomplete.[7] Do not add more labeled glycine. Recouple with a small amount of unlabeled glycine if the loss is acceptable, or perform a second coupling with 0.5 eq of labeled glycine if purity is paramount.
  - If Colorless: Complete. Proceed to capping.

- Capping:
  - Cap unreacted amines with Acetic Anhydride/Pyridine to prevent deletion sequences.

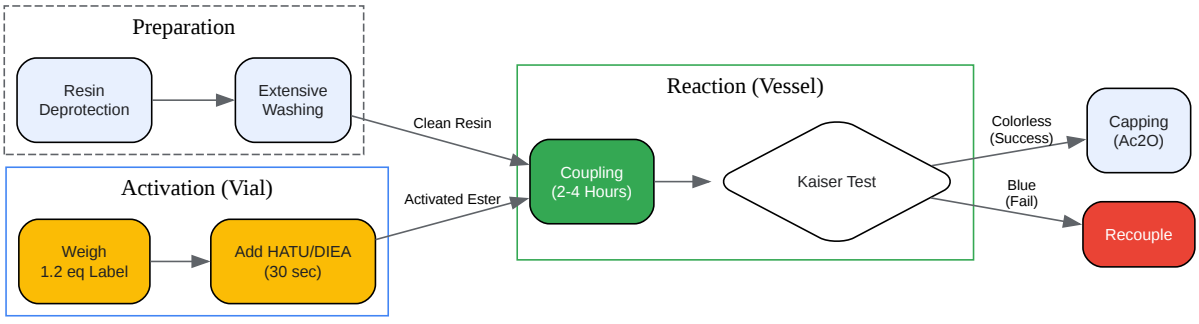

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Figure 2: Optimized SPPS workflow for high-value isotopic labels, prioritizing reagent conservation.

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